

safety data sheet (SDS) for 2-Chloro-3-methoxy-6-nitroaniline

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2-Chloro-3-methoxy-6-nitroaniline

CAS No.: 89975-38-2

Cat. No.: B2899481

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An In-Depth Technical Guide to the Safe Handling of **2-Chloro-3-methoxy-6-nitroaniline**

A Note on This Guide

This document provides a comprehensive overview of the safety considerations for **2-Chloro-3-methoxy-6-nitroaniline** (CAS No. 89975-38-2). It is intended for researchers, scientists, and professionals in drug development who may handle this compound. A complete, official Safety Data Sheet (SDS) for this specific molecule is not readily available in the public domain.

Therefore, this guide has been constructed by integrating the available hazard information for the compound with a detailed analysis of the safety data for structurally analogous chemicals, particularly aromatic amines, chlorinated nitroaromatics, and similar nitroaniline derivatives.^[1]^[2]^[3]^[4]^[5]^[6] This approach provides a robust, safety-first framework for handling, but it necessitates a conservative interpretation of the potential hazards.

Section 1: Understanding the Hazard Profile

2-Chloro-3-methoxy-6-nitroaniline is a substituted aromatic amine. The toxicological profile of such molecules is often dictated by the interplay of their functional groups: the aromatic ring, the amine group, the nitro group, and the chloro- and methoxy- substituents. Aromatic amines

and nitro compounds are frequently associated with toxicity, particularly affecting the blood (methemoglobinemia), and can be irritants.[5][7]

Globally Harmonized System (GHS) Classification

Based on available supplier information, **2-Chloro-3-methoxy-6-nitroaniline** is classified as follows.[8]

Hazard Class	Hazard Statement
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed
Skin Irritation (Category 2)	H315: Causes skin irritation
Eye Irritation (Category 2A)	H319: Causes serious eye irritation
Specific target organ toxicity — Single exposure (Category 3), Respiratory tract irritation	H335: May cause respiratory irritation

These classifications necessitate careful handling to avoid ingestion, skin and eye contact, and inhalation of dusts or aerosols.

GHS Pictograms and Signal Word

The GHS pictograms associated with this compound are a critical at-a-glance reference for laboratory personnel.

Signal Word:Warning[8]

Caption: GHS Pictogram for **2-Chloro-3-methoxy-6-nitroaniline**.

Section 2: Prudent Laboratory Practices and Exposure Control

Given the hazard profile, a multi-layered approach to safety, encompassing engineering controls, administrative controls, and personal protective equipment (PPE), is mandatory.

Engineering Controls: The First Line of Defense

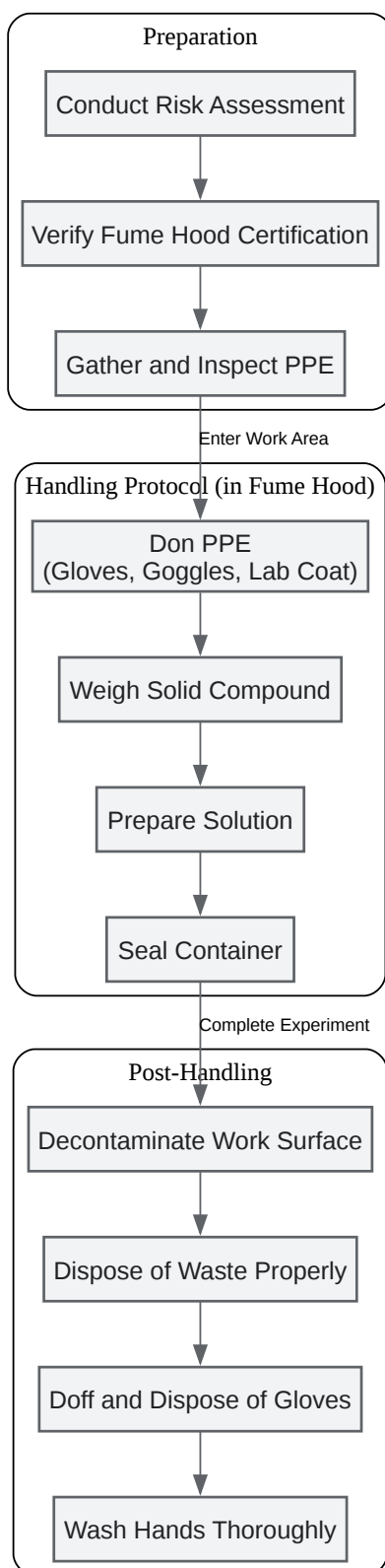
The primary objective is to minimize the generation of and exposure to airborne dust or aerosols of the compound.

- **Chemical Fume Hood:** All weighing and handling of the solid compound, as well as the preparation of solutions, must be conducted inside a certified chemical fume hood.[\[9\]](#)[\[10\]](#)[\[11\]](#) This is non-negotiable. The fume hood provides critical protection against inhalation of the irritant powder.
- **Ventilation:** The laboratory should have adequate general ventilation to ensure that any fugitive emissions are diluted and removed.[\[12\]](#)[\[13\]](#)

Personal Protective Equipment (PPE): The Last Barrier

PPE is essential to prevent dermal, ocular, and respiratory exposure. It should be selected based on the potential for contact.

- **Hand Protection:** Wear nitrile gloves that have been inspected for integrity before use. Given that many aromatic amines can be absorbed through the skin, it is crucial to avoid direct contact.[\[9\]](#)[\[4\]](#)[\[12\]](#) If there is a breach in the glove, remove it immediately, wash hands thoroughly, and don a new pair.
- **Eye Protection:** Safety glasses with side shields are the minimum requirement.[\[14\]](#) However, when handling larger quantities or when there is a risk of splashing, chemical safety goggles or a full-face shield are recommended.[\[15\]](#)
- **Skin and Body Protection:** A laboratory coat is mandatory. Ensure it is fully buttoned. For tasks with a higher risk of spillage, a chemically resistant apron may be necessary.[\[16\]](#)
- **Respiratory Protection:** When engineering controls are not sufficient, or during emergency situations, a NIOSH-approved respirator with a particulate filter is required.[\[11\]](#)



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Caption: Standard workflow for handling hazardous solid compounds.

Section 3: Emergency Response Protocols

Preparedness is key to mitigating the consequences of an accidental exposure or spill.

First Aid Measures

Immediate action is critical. First aiders should protect themselves before assisting others.

- **Inhalation:** If inhaled, immediately move the individual to fresh air.^{[2][17][14]} If breathing is difficult or has stopped, provide artificial respiration (avoiding mouth-to-mouth if the substance was ingested). Seek immediate medical attention.^{[2][17][14]}
- **Skin Contact:** Immediately remove all contaminated clothing.^{[17][14]} Wash the affected skin area thoroughly with soap and plenty of water for at least 15 minutes.^{[2][10]} Seek medical attention if irritation develops or persists.
- **Eye Contact:** Immediately flush the eyes with copious amounts of water for at least 15 minutes, making sure to lift the upper and lower eyelids.^{[2][14]} Remove contact lenses if present and easy to do.^[18] Seek immediate medical attention.
- **Ingestion:** Do NOT induce vomiting. Rinse the mouth with water.^{[6][18]} Never give anything by mouth to an unconscious person.^[11] Call a poison control center or seek immediate medical attention.^{[2][3][19]}

Accidental Release Measures

- **Minor Spills:** Evacuate non-essential personnel. Wearing appropriate PPE, carefully sweep up the solid material, avoiding dust generation.^{[2][16]} Moisten the material slightly with water to prevent it from becoming airborne.^[16] Place the spilled material into a sealed, labeled container for hazardous waste disposal.^{[2][16]}
- **Major Spills:** Evacuate the area immediately and contact your institution's emergency response team.^[16]

Section 4: Storage, Stability, and Disposal

Proper long-term management of the chemical is a crucial component of laboratory safety.

Storage and Handling

- **Storage Conditions:** Store in a tightly closed container in a cool, dry, and well-ventilated area. [10][16][20][21] The storage area should be secured and accessible only to authorized personnel.
- **Incompatible Materials:** Keep away from strong oxidizing agents, strong acids, and strong bases. [2][10][20] Aromatic amines can react exothermically with acids. [13]

Stability and Reactivity

- **Chemical Stability:** The compound is expected to be stable under recommended storage conditions. [9][2]
- **Hazardous Decomposition Products:** When heated to decomposition, it may emit toxic fumes, including nitrogen oxides (NO_x), carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen chloride gas. [9][2][10]
- **Hazardous Polymerization:** Hazardous polymerization is not expected to occur. [9][2]

Disposal Considerations

All waste must be handled as hazardous waste in accordance with local, state, and federal regulations. [16] Do not dispose of this material down the drain or in the general trash. [18] It should be collected in a designated, labeled container and disposed of through a licensed professional waste disposal service. [18]

Section 5: Physical and Chemical Properties

While a complete set of validated physical properties for **2-Chloro-3-methoxy-6-nitroaniline** is not available, the following information has been compiled from supplier data.

Property	Value	Source
CAS Number	89975-38-2	[8]
Molecular Formula	C ₇ H ₇ ClN ₂ O ₃	[8]
Molecular Weight	202.60 g/mol	[8]

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